

Safety and Handling of L-Methionine-¹³C,₅: A Technical Guide

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Compound of Interest

Compound Name: L-Methionine-¹³C,₅

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling guidelines for L-Methionine-¹³C,₅, a stable isotope-labeled amino acid crucial for metabolic research, quantitative proteomics, and drug development. While stable isotopes are non-radioactive and generally considered safe, adherence to proper laboratory practices is essential to ensure personnel safety and maintain sample integrity.

Compound Identification and Properties

L-Methionine-¹³C,₅ is a form of L-Methionine where specific carbon and hydrogen atoms have been replaced with their heavier, non-radioactive isotopes, ¹³C and deuterium (d or ²H), respectively. This labeling allows the molecule to be traced and quantified in biological systems using techniques like mass spectrometry and NMR.

Table 1: Physical and Chemical Properties

Property	Value	Source
Chemical Formula	$^{13}\text{C}_4^{12}\text{CH}_8\text{D}_3\text{NO}_2\text{S}$	[1]
Molecular Weight	~153.22 g/mol	[2]
Appearance	White crystalline powder	[3]
Melting Point	276-280°C (decomposes)	[3]
Storage Temperature	4°C, sealed from moisture and light	[4]
Solubility	Soluble in water	[2][4]

Hazard Identification and Safety Precautions

L-Methionine- $^{13}\text{C}_4\text{D}_3$ shares the same chemical hazards as unlabeled L-Methionine. The primary physical hazard is the potential to form combustible dust concentrations in the air.[5]

Table 2: Hazard Identification

Hazard	Description	Precaution
Combustible Dust	May form explosible dust-air mixtures if dispersed in sufficient concentrations.	Avoid generating dust. Use adequate ventilation. Keep away from ignition sources.
Skin/Eye Irritation	Not classified as a skin or eye irritant, but direct contact should be avoided as a general precaution.	Wear appropriate personal protective equipment (PPE).
Inhalation	Not classified as a respiratory hazard, but inhalation of dust should be minimized.	Use in a well-ventilated area or with local exhaust ventilation.
Ingestion	The toxicological properties have not been fully investigated.	Do not ingest. Practice good laboratory hygiene.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles.[\[5\]](#)
- Hand Protection: Wear protective gloves (e.g., nitrile).[\[5\]](#)
- Skin and Body Protection: Wear a lab coat.[\[5\]](#)
- Respiratory Protection: Not required under normal use conditions with adequate ventilation. If dust is generated, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary.[\[5\]](#)

Handling and Storage

Proper handling and storage are critical to maintain the purity and stability of L-Methionine- $^{13}\text{C}_5$.

- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[3\]](#)
 - Wash hands thoroughly after handling.[\[3\]](#)
 - Avoid breathing in dust.[\[3\]](#)
 - Use only with adequate ventilation.[\[3\]](#)
 - Keep away from sources of ignition.[\[3\]](#)
- Storage:
 - Store in a tightly-closed container.[\[3\]](#)
 - Store in a cool, dry, well-ventilated area away from incompatible substances.[\[3\]](#)
 - Protect from light and moisture.[\[4\]](#)

First-Aid Measures

Table 3: First-Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[3]

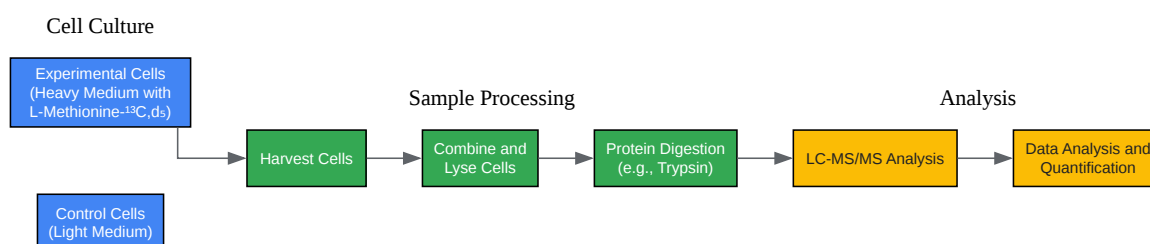
Accidental Release and Disposal

- Accidental Release:
 - Ensure adequate ventilation.
 - Wear appropriate PPE.
 - Sweep up or vacuum the spilled material, avoiding dust generation, and place it into a suitable container for disposal.[3]
- Disposal:
 - Dispose of waste in accordance with local, regional, and national regulations.[5] This material is not classified as hazardous waste, but it should be disposed of as a chemical waste product.

Experimental Protocols: A Generalized Workflow

L-Methionine- $^{13}\text{C}_5$ is commonly used in Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC) experiments for quantitative proteomics.

Diagram 1: Generalized SILAC Experimental Workflow



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Caption: A generalized workflow for a SILAC experiment using L-Methionine- $^{13}\text{C}_5$.

Detailed Methodologies:

- **Cell Culture:** Two populations of cells are cultured. The control ("light") group is grown in a medium containing natural L-Methionine. The experimental ("heavy") group is grown in a medium where natural L-Methionine is replaced with L-Methionine- $^{13}\text{C}_5$. Cells are cultured for several passages to ensure complete incorporation of the labeled amino acid.
- **Cell Harvest and Lysis:** The "light" and "heavy" cell populations are harvested, counted, and mixed in a 1:1 ratio. The combined cells are then lysed to extract the proteins.
- **Protein Digestion:** The protein mixture is digested into smaller peptides using a protease, such as trypsin.
- **LC-MS/MS Analysis:** The resulting peptide mixture is analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Peptides containing L-Methionine- $^{13}\text{C}_5$ will have

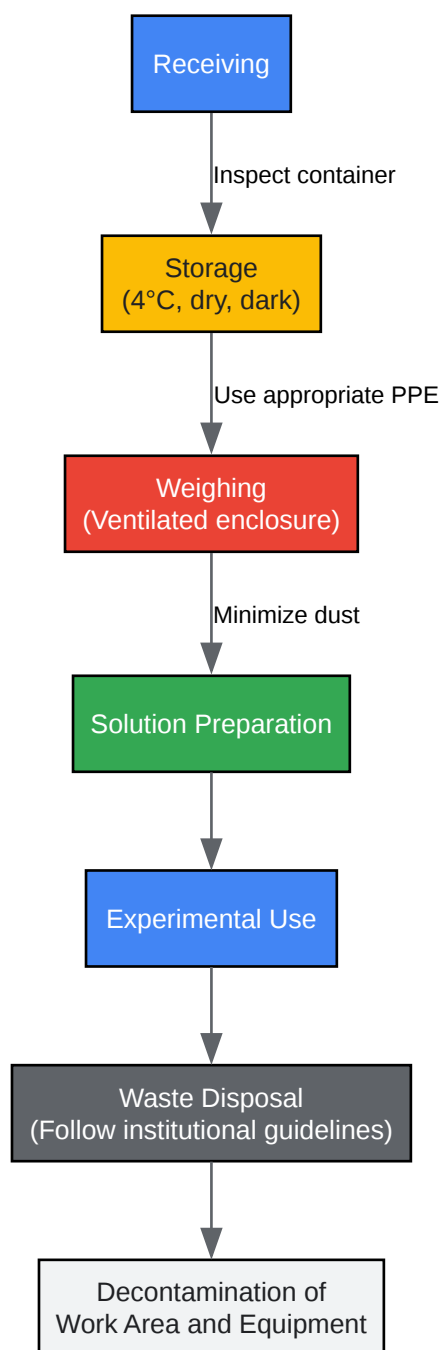
a higher mass than their unlabeled counterparts.

- **Data Analysis:** The relative peak intensities of the "light" and "heavy" peptide pairs in the mass spectra are used to determine the relative abundance of the proteins in the two cell populations.

Safe Handling Workflow

The following diagram illustrates the key stages for the safe handling of L-Methionine- $^{13}\text{C}_5$ in a laboratory setting.

Diagram 2: Safe Handling Workflow for L-Methionine- $^{13}\text{C}_5$



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Caption: A logical workflow for the safe handling of L-Methionine-¹³C,₅.

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